

UWA-101: Comprehensive Safety and Disposal Protocols

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Compound of Interest

Compound Name: UWA-101
CAS No.: 1350821-24-7
Cat. No.: B1257170

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety, operational, and disposal guidance for the novel phenethylamine derivative, **UWA-101**. **UWA-101**, also known as α -cyclopropyl-3,4-methylenedioxyphenethylamine, is a selective serotonin-dopamine reuptake inhibitor (SDRI) under investigation for its therapeutic potential in conditions such as Parkinson's disease.^[1] Its unique pharmacological profile, characterized by a lack of the cytotoxicity associated with its structural analog MDMA, necessitates specific handling and disposal procedures to ensure laboratory safety and environmental protection.^{[1][2]}

Chemical and Physical Properties

A summary of the key chemical and physical properties of **UWA-101** is presented below.

Property	Value
IUPAC Name	2-(1,3-Benzodioxol-5-yl)-1-cyclopropyl-N-methylethanamine[1]
Molecular Formula	C ₁₃ H ₁₇ NO ₂ [1]
Molar Mass	219.284 g/mol [1]
Appearance	Not specified in available literature
Solubility	Water-soluble as a hydrochloride salt
Storage	Store in a cool, dry place away from direct sunlight.

Safety and Handling

While **UWA-101** has been demonstrated to lack the cytotoxicity of MDMA, standard laboratory precautions for handling chemical compounds should be strictly followed.

- Personal Protective Equipment (PPE): Wear a laboratory coat, safety glasses with side shields, and chemical-resistant gloves.
- Engineering Controls: Handle **UWA-101** in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.
- Hygiene: Avoid contact with skin and eyes. In case of accidental contact, rinse the affected area thoroughly with water for at least 15 minutes. Wash hands thoroughly after handling.
- Spills: In the event of a spill, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a sealed container for disposal.

Proper Disposal Procedures

As a phenethylamine derivative containing an amine group, **UWA-101** requires disposal as hazardous chemical waste. Do not dispose of **UWA-101** down the drain or in regular trash.[3]

Step-by-Step Disposal Protocol:

- Segregation: Keep **UWA-101** waste separate from other waste streams to prevent unintended reactions.[\[3\]](#)
- Containerization:
 - Place solid **UWA-101** waste in a clearly labeled, sealed, and chemically compatible container.
 - For solutions containing **UWA-101**, use a labeled, leak-proof container. The first rinse of any container that held **UWA-101** should be collected as hazardous waste.[\[4\]](#)[\[5\]](#)
- Labeling: Label the waste container with "Hazardous Waste," the full chemical name "**UWA-101**" or " α -cyclopropyl-3,4-methylenedioxyphenethylamine," and the approximate quantity.
- Storage: Store the sealed waste container in a designated, well-ventilated, and secure hazardous waste accumulation area, away from incompatible materials.
- Arrangement for Pickup: Contact your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor to arrange for proper disposal.[\[3\]](#) Incineration is a preferred method for the disposal of such compounds.[\[6\]](#)

Experimental Protocols

In Vitro Cell Viability Assay (MTT Assay)

This protocol is a standard method to assess the cytotoxic potential of a compound.

- Cell Seeding: Plate cells in a 96-well plate at a desired density and allow them to adhere overnight.
- Compound Treatment: Treat the cells with varying concentrations of **UWA-101** (and a vehicle control) for a specified duration (e.g., 24, 48, or 72 hours).
- MTT Addition: Add MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution to each well and incubate for 2-4 hours. Metabolically active cells will reduce the yellow MTT to a purple formazan product.[\[7\]](#)

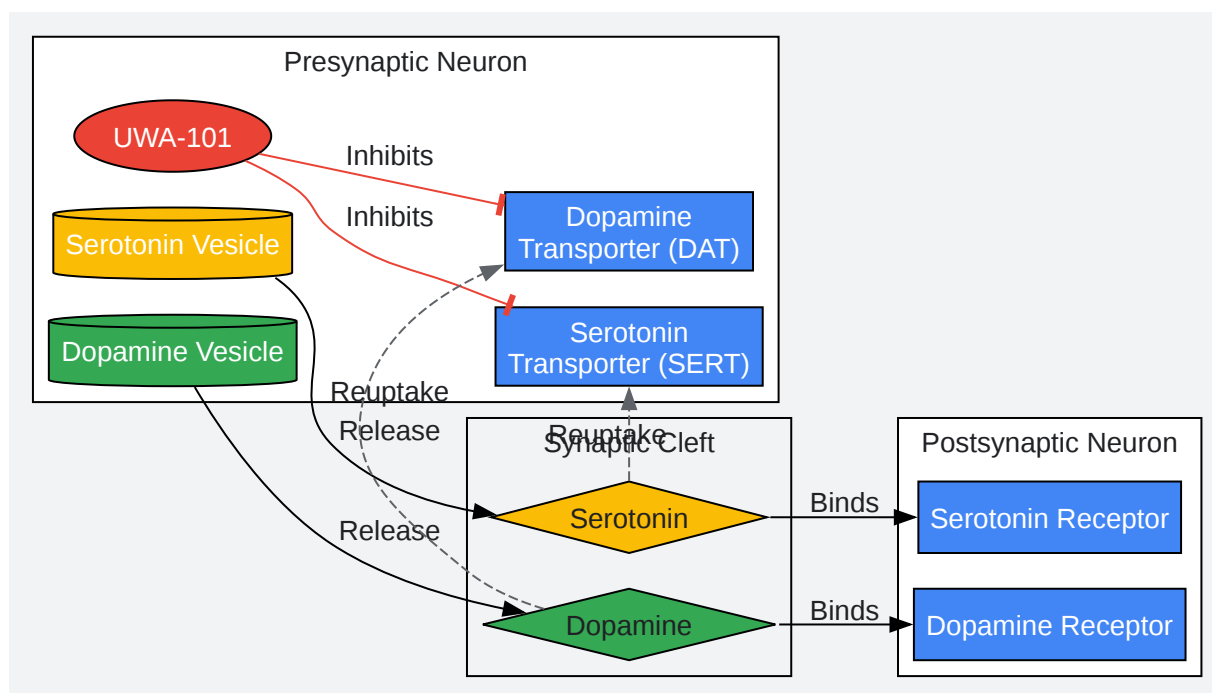
- Solubilization: Add a solubilization solution (e.g., DMSO or a specialized reagent) to dissolve the formazan crystals.[\[7\]](#)
- Absorbance Reading: Measure the absorbance of each well at a wavelength of 570 nm using a microplate reader.[\[7\]](#)
- Data Analysis: Calculate cell viability as a percentage of the vehicle-treated control.

In Vivo Assessment of Locomotor Activity in Rats

This protocol is used to evaluate the behavioral effects of **UWA-101**.

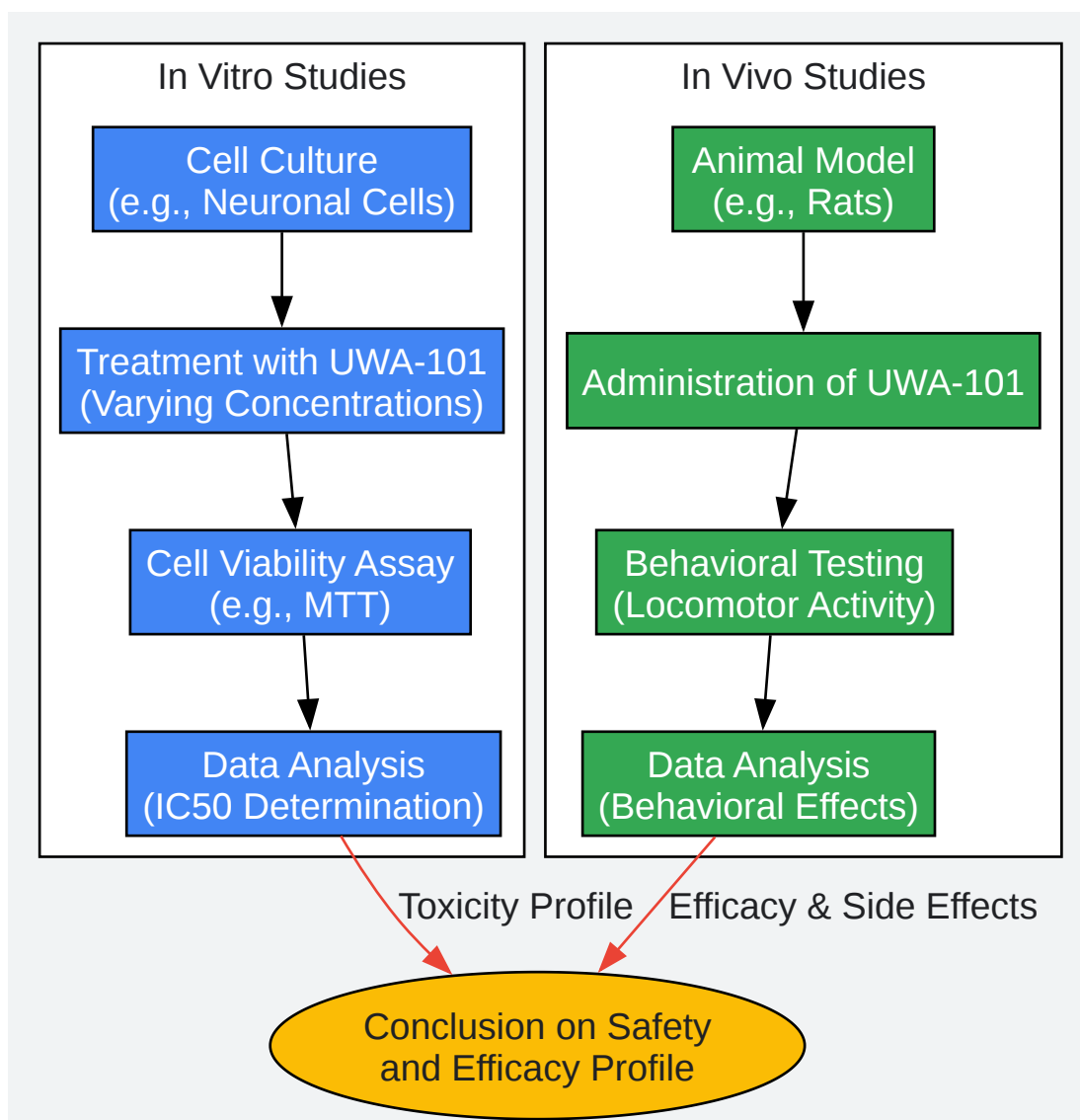
- Acclimation: Acclimate the rats to the testing room and the locomotor activity chambers for a designated period before the experiment.[\[8\]](#)
- Drug Administration: Administer **UWA-101** or a vehicle control to the rats via the desired route (e.g., intraperitoneal injection).
- Locomotor Activity Recording: Immediately place the rat in an open-field arena equipped with infrared beams or a video tracking system to record locomotor activity.[\[9\]](#)[\[10\]](#)
- Data Collection: Record parameters such as total distance traveled, horizontal activity, and vertical activity (rearing) over a specified time period (e.g., 60-120 minutes).[\[9\]](#)[\[11\]](#)
- Data Analysis: Analyze the collected data to determine the effect of **UWA-101** on locomotor activity compared to the control group.

Visualizations



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Caption: Mechanism of action of **UWA-101**.



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Caption: General experimental workflow for **UWA-101**.

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